

# Synthetic Routes to 4-Benzyloxyindole-3-carboxaldehyde: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Benzyloxyindole-3-carboxaldehyde

Cat. No.: B112921

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This document provides detailed application notes and protocols for the synthesis of **4-benzyloxyindole-3-carboxaldehyde**, a key intermediate in the development of various pharmaceuticals and biologically active compounds. The primary focus is on the Vilsmeier-Haack formylation of 4-benzyloxyindole, a reliable and widely used method.

## Introduction

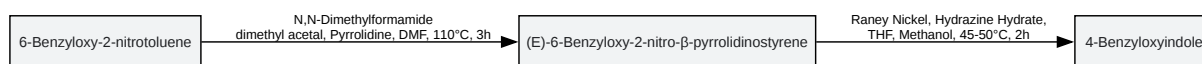
**4-Benzyloxyindole-3-carboxaldehyde** serves as a crucial building block in medicinal chemistry, enabling the synthesis of a wide range of complex indole derivatives. The introduction of a formyl group at the C3 position of the 4-benzyloxyindole scaffold provides a versatile handle for further chemical modifications. The Vilsmeier-Haack reaction is a highly efficient method for this transformation, utilizing phosphorus oxychloride (POCl<sub>3</sub>) and N,N-dimethylformamide (DMF) to generate the electrophilic Vilsmeier reagent.

## Synthetic Pathways

The synthesis of **4-benzyloxyindole-3-carboxaldehyde** is typically a two-step process, starting from commercially available precursors. The first step involves the synthesis of the intermediate, 4-benzyloxyindole, followed by the formylation at the 3-position.

## Step 1: Synthesis of 4-Benzyloxyindole

A common and high-yielding method for the synthesis of 4-benzyloxyindole is the Batcho-Leimgruber indole synthesis. This multi-step, one-pot procedure starts from 6-benzyloxy-2-nitrotoluene.

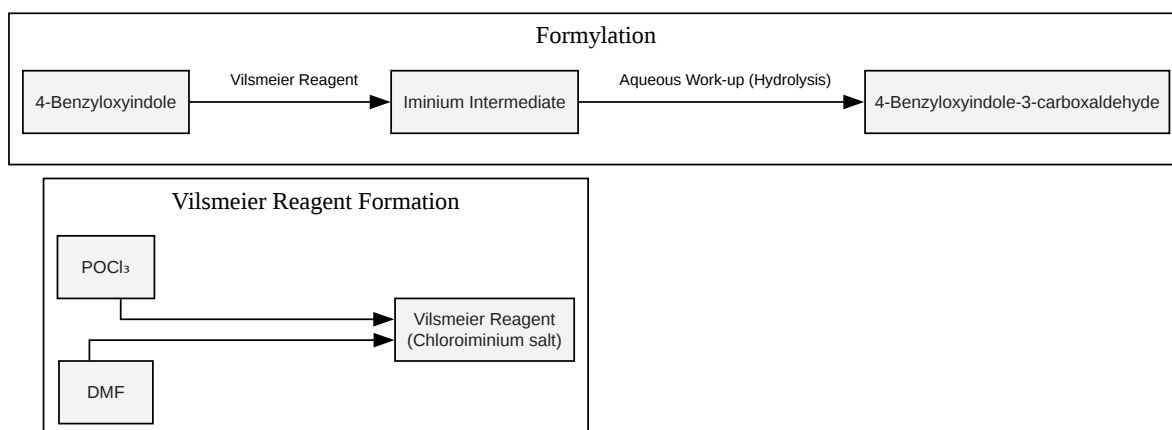


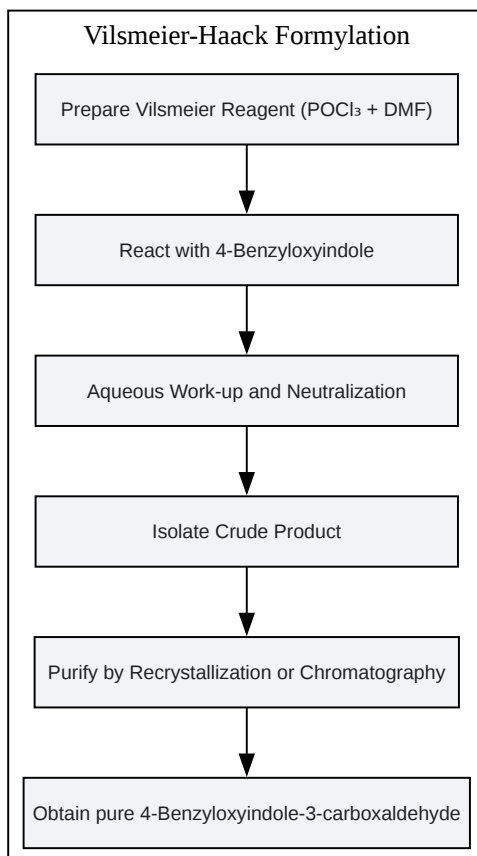
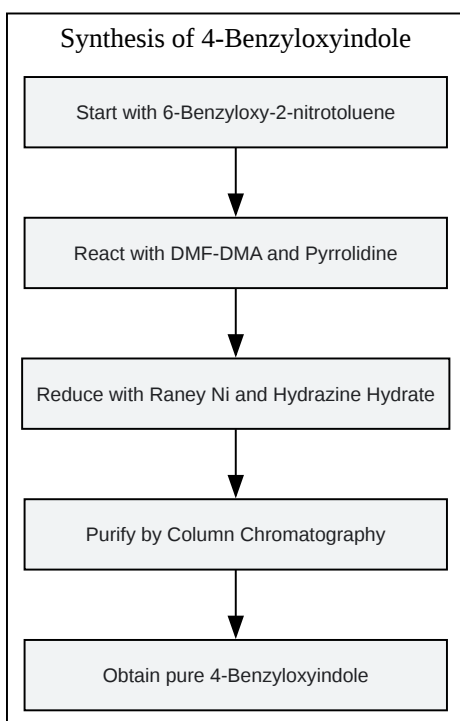
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Caption: Synthesis of 4-Benzyloxyindole.

## Step 2: Vilsmeier-Haack Formylation of 4-Benzyloxyindole

The Vilsmeier-Haack reaction is the most direct method for the formylation of 4-benzyloxyindole to produce **4-benzyloxyindole-3-carboxaldehyde**. The reaction involves the formation of the Vilsmeier reagent (a chloroiminium salt) from  $\text{POCl}_3$  and DMF, which then acts as the electrophile.





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